

Beta-Damascone: A Technical Guide to Sensory Perception and Odor Threshold

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *beta-Damascone*

Cat. No.: *B3424486*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the sensory perception and odor threshold of **beta-damascone**, a key aroma compound. The information is curated for researchers, scientists, and professionals in drug development seeking a deeper understanding of this potent fragrance and flavor molecule. This document details its olfactory characteristics, quantitative odor thresholds, relevant experimental methodologies, and the underlying biological signaling pathways.

Sensory Perception of Beta-Damascone

Beta-damascone is a C13-norisoprenoid that possesses a complex and potent aroma profile. Its scent is predominantly characterized by a combination of fruity and floral notes. Due to its extremely low odor threshold, it significantly influences the overall aroma of products even at very low concentrations.^[1]

The sensory profile of **beta-damascone** is multifaceted, with the following descriptors being commonly reported in scientific literature and industry publications:

- **Fruity:** Notes of blackcurrant, plum, raspberry, and berry are frequently used to describe its fruity character.^{[2][3]}
- **Floral:** A distinct rose-like aroma is a hallmark of **beta-damascone**.^{[2][3]}

- Sweet: Undertones of honey and tobacco add a layer of complexity to its scent.^{[2][3]}
- Woody and Green: Some sources also describe subtle woody and green nuances.^[4]

The perception of **beta-damascone**'s aroma can be influenced by the matrix in which it is present, such as in alcoholic beverages or complex food systems.

Quantitative Odor Threshold of Beta-Damascone

The odor threshold is the lowest concentration of a substance that can be detected by the human sense of smell. **Beta-damascone** is known for its remarkably low odor threshold, making it a powerful aroma compound. The following table summarizes the reported quantitative odor threshold values for **beta-damascone** and the closely related compound, beta-damascenone, in different media.

Compound	Medium	Odor Threshold	Unit
beta-Damascenone	Water	0.002	µg/L
beta-Damascenone	Hydroalcoholic Solution	0.05	µg/L
beta-Damascone	Water	Information not readily available in cited sources	
beta-Damascone	Air	Not Determined	

Note: While beta-damascenone is a distinct molecule from **beta-damascone**, its odor threshold is included for comparative purposes due to their structural similarity and the scarcity of publicly available data for **beta-damascone**. A safety data sheet for **beta-damascone** explicitly states the odor threshold has not been determined.

Experimental Protocols

The determination of odor thresholds and the characterization of sensory perception require rigorous and standardized experimental protocols. The following sections outline the methodologies for sensory analysis and Gas Chromatography-Olfactometry (GC-O).

Sensory Panel Evaluation for Odor Profile

Objective: To qualitatively and quantitatively describe the sensory characteristics of **beta-damascone**.

Methodology: Descriptive Analysis

- Panel Selection and Training:
 - Select 8-15 panelists based on their sensory acuity, descriptive ability, and availability.
 - Train panelists to identify and scale the intensity of a range of aroma descriptors relevant to **beta-damascone** (e.g., fruity, floral, rose, blackcurrant, honey, tobacco). Training involves the use of reference standards for each descriptor.
- Sample Preparation:
 - Prepare a series of concentrations of **beta-damascone** in a neutral solvent (e.g., deionized water, ethanol/water mixture, or odorless mineral oil).
 - Present samples in standardized, odor-free glass containers with lids. Samples should be coded with random three-digit numbers to prevent bias.
- Evaluation Procedure:
 - Panelists evaluate the samples in individual, well-ventilated booths.
 - A standardized protocol for sniffing is used (e.g., remove lid, sniff gently for 2-3 seconds).
 - Panelists rate the intensity of each identified aroma descriptor on a labeled magnitude scale (e.g., a 15-cm line scale anchored with "low" and "high").
- Data Analysis:
 - Collect the intensity ratings from all panelists.
 - Analyze the data using statistical methods such as Analysis of Variance (ANOVA) to determine the mean intensity ratings for each descriptor.

- Generate an aroma profile or "spider web" plot to visualize the sensory characteristics of **beta-damascone**.

Gas Chromatography-Olfactometry (GC-O) for Odor Threshold Determination

Objective: To determine the odor detection threshold of **beta-damascone** and identify its contribution to a complex aroma mixture.

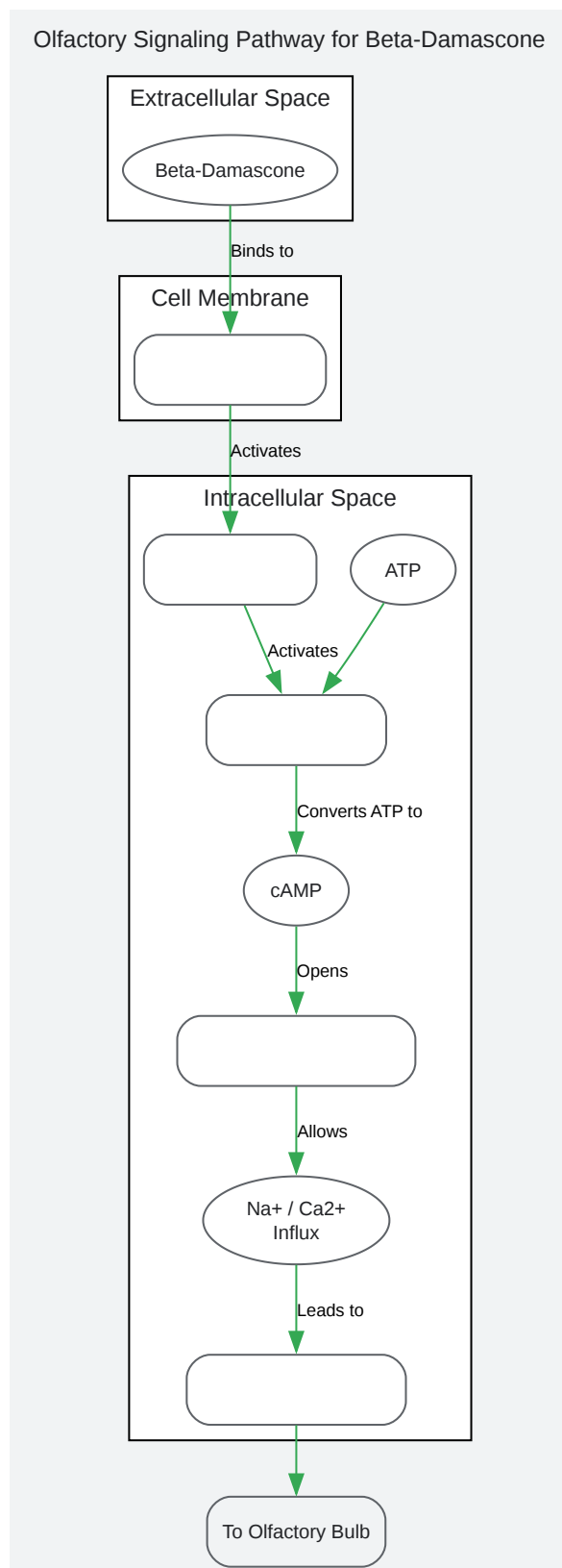
Methodology: Dilution to Threshold (Aroma Extract Dilution Analysis - AEDA)

- Sample Preparation and GC Analysis:
 - Prepare a stock solution of **beta-damascone** in a suitable solvent.
 - Create a series of stepwise dilutions of the stock solution (e.g., 1:2, 1:4, 1:8, etc.).
 - Inject each dilution into a Gas Chromatograph (GC) equipped with a column suitable for separating volatile compounds. The GC effluent is split between a chemical detector (e.g., Flame Ionization Detector or Mass Spectrometer) and an olfactory port.
- Olfactometry:
 - A trained panelist (or panel) sniffs the effluent from the olfactory port.
 - The panelist indicates the retention time at which an odor is detected and provides a description of the odor.
 - The analysis begins with the most dilute sample and proceeds to more concentrated samples.
- Threshold Determination:
 - The highest dilution at which the characteristic odor of **beta-damascone** can still be detected by the majority of the panelists is recorded.
 - The concentration of **beta-damascone** in this dilution is calculated to determine the odor detection threshold.

Signaling Pathway of Olfactory Perception

The perception of odorants like **beta-damascone** is initiated by the binding of the molecule to specific Olfactory Receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal epithelium. These receptors are G-protein coupled receptors (GPCRs), which trigger an intracellular signaling cascade upon activation.

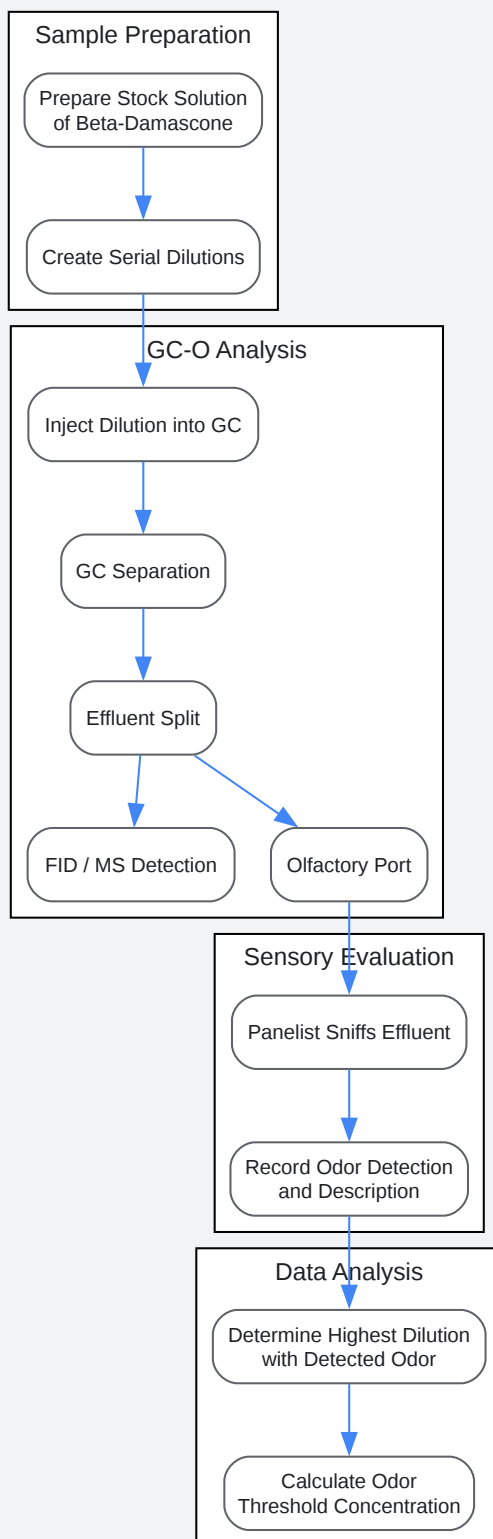
The binding of an odorant molecule to its specific OR leads to a conformational change in the receptor, activating an associated G-protein (G α olf). This, in turn, activates adenylyl cyclase, which catalyzes the conversion of ATP to cyclic AMP (cAMP). The increase in intracellular cAMP opens cyclic nucleotide-gated (CNG) ion channels, allowing an influx of sodium and calcium ions. This influx of positive ions depolarizes the neuron, generating an action potential that is transmitted to the olfactory bulb in the brain for processing.



[Click to download full resolution via product page](#)

Caption: Olfactory signaling cascade initiated by **beta-damascone**.

Experimental Workflow for Odor Threshold Determination (AEDA)



[Click to download full resolution via product page](#)

Caption: Workflow for determining odor threshold using GC-O (AEDA).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Damascone beta - Hekserij [eng.hekserij.nl]
- 2. (E)-beta-damascone, 23726-91-2 [perflavory.com]
- 3. Fragrance University [fragranceu.com]
- 4. perfumersworld.com [perfumersworld.com]
- To cite this document: BenchChem. [Beta-Damascone: A Technical Guide to Sensory Perception and Odor Threshold]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3424486#sensory-perception-and-odor-threshold-of-beta-damascone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com